

# Preparation of Yadanzioside C Stock Solution in DMSO: Application Notes and Protocols

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## Compound of Interest

Compound Name: Yadanzioside C

Cat. No.: B15592147

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## Abstract

**Yadanzioside C**, a quassinoid glycoside extracted from *Brucea javanica*, has demonstrated potential as an antileukemic agent. Proper preparation and storage of **Yadanzioside C** stock solutions are critical for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of a 10 mM stock solution of **Yadanzioside C** in dimethyl sulfoxide (DMSO), along with application notes on its use in cell-based assays, stability, and storage.

## Yadanzioside C Properties

A summary of the key chemical properties of **Yadanzioside C** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>34</sub> H <sub>46</sub> O <sub>17</sub>
Molecular Weight	726.72 g/mol
CAS Number	95258-16-5
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol[1]

## Experimental Protocols

### Materials

- **Yadanzioside C** powder
- Anhydrous or cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Pipettes and sterile pipette tips
- Analytical balance
- Vortex mixer
- Water bath sonicator (optional)

### Preparation of a 10 mM Yadanzioside C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Yadanzioside C** in DMSO.

Calculation:

To prepare a 10 mM stock solution, the required mass of **Yadanzioside C** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 726.72 \text{ g/mol} \times 1000 \text{ mg/g} = 7.27 \text{ mg}$$

Procedure:

- **Equilibration:** Before opening, allow the vial of **Yadanzioside C** powder to equilibrate to room temperature for at least 30 minutes to prevent condensation of moisture.
- **Weighing:** Carefully weigh out 7.27 mg of **Yadanzioside C** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- **Dissolution:**
  - Add 1 mL of anhydrous or cell culture grade DMSO to the microcentrifuge tube containing the **Yadanzioside C** powder.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure there are no visible particles. If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.
- **Storage:**
  - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).[\[2\]](#)

## Application Notes

### Use in Cell-Based Assays

The prepared **Yadanzioside C** stock solution can be used in various in vitro assays to study its biological activity. When diluting the stock solution in aqueous media for cell-based experiments, it is crucial to ensure that the final concentration of DMSO is non-toxic to the cells, typically below 0.5%. A vehicle control (media with the same final concentration of DMSO) should always be included in the experimental design.

While specific IC<sub>50</sub> values for **Yadanzioside C** in leukemia cell lines are not readily available in the literature, related quassinoids from *Brucea javanica* have shown cytotoxicity against murine leukemia cells (P-388) in the low microgram per milliliter range. For instance, javanicosides J and K exhibited IC<sub>50</sub> values of 2.3 and 1.6 µg/mL, respectively. Furthermore, an emulsion of the seed oil from *Brucea javanica*, which contains **Yadanzioside C**, showed an IC<sub>50</sub> value of 329.9 µg/mL in Jurkat cells. Based on this, a starting concentration range of 1-10 µM for **Yadanzioside C** in initial screening assays is recommended, with further optimization based on experimental results.

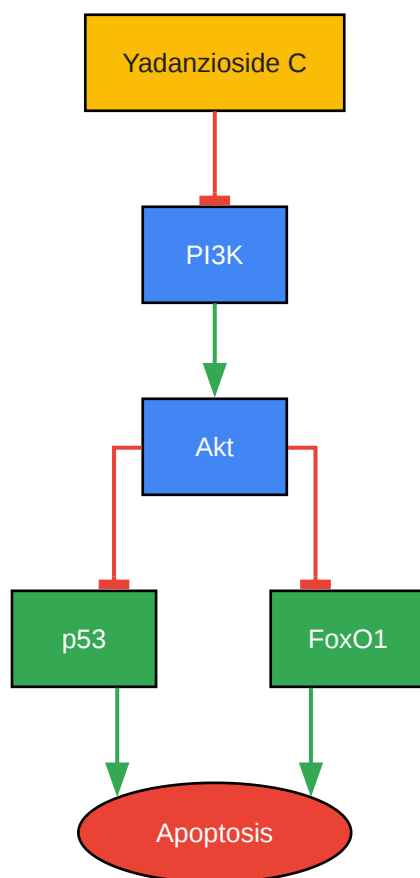
## Stability and Storage

Proper storage is critical to maintain the biological activity of the **Yadanzioside C** stock solution.

- **Long-term Storage:** For long-term storage, the DMSO stock solution should be kept at -20°C, where it is expected to be stable for several months.<sup>[2]</sup> Some sources suggest storage at -80°C for up to 6 months for similar compounds.
- **Short-term Storage:** For frequent use, the solution can be stored at 4°C for up to two weeks.<sup>[2]</sup>
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles should be avoided as they can lead to degradation of the compound. Aliquoting the stock solution into single-use vials is highly recommended.
- **Light Sensitivity:** It is good practice to protect the stock solution from prolonged exposure to light.

## Signaling Pathway

**Yadanzioside C** is a major constituent of the seed oil of *Brucea javanica*. Studies have shown that *Brucea javanica* oil emulsion induces apoptosis in acute lymphocytic leukemia Jurkat cells through the PI3K/Akt signaling pathway. The proposed mechanism involves the inhibition of Akt activation, which in turn leads to the upregulation of its downstream targets, p53 and FoxO1, initiating apoptosis.

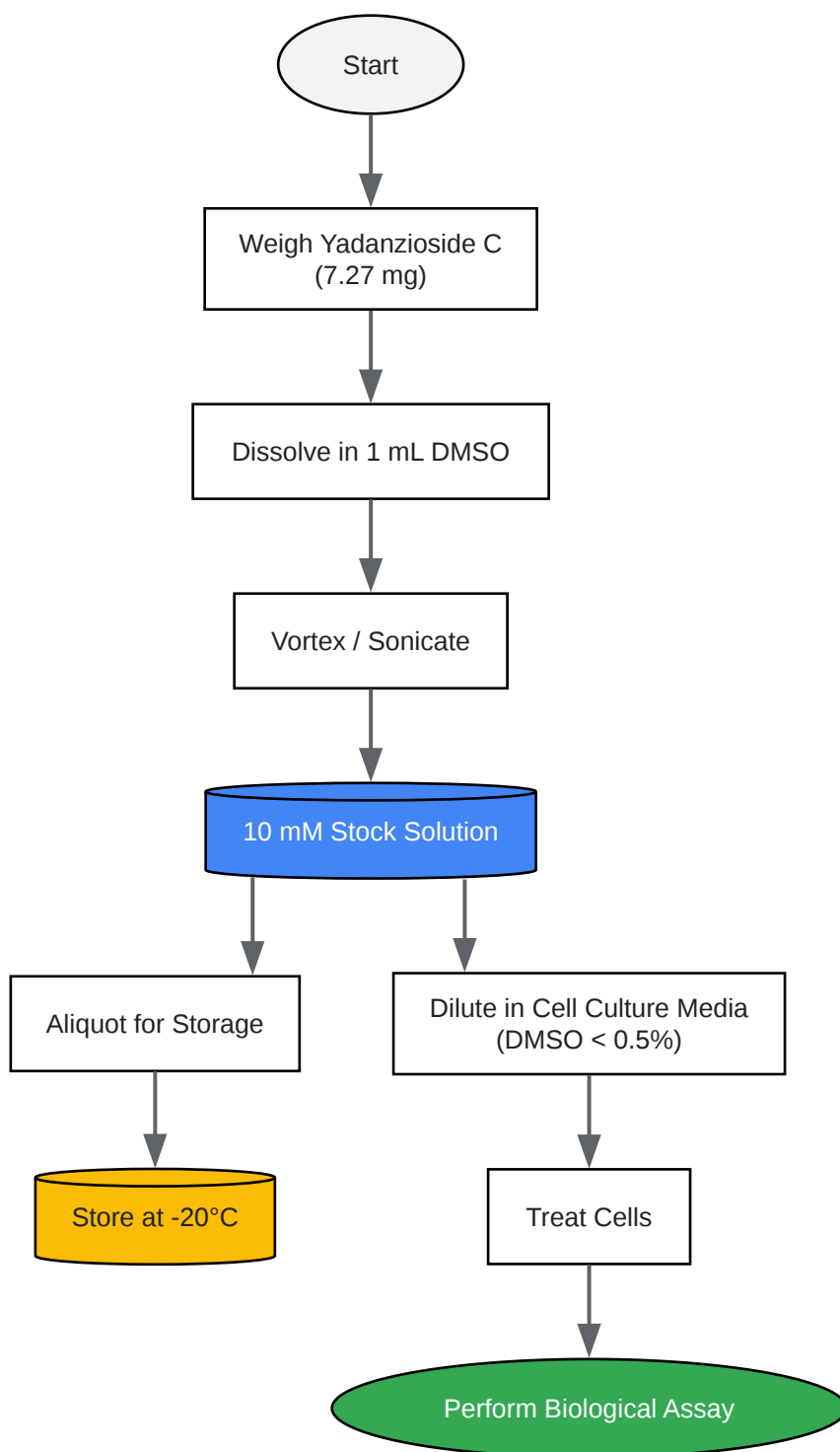


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Caption: Proposed signaling pathway of **Yadanzioside C** in leukemia cells.

## Experimental Workflow

The following diagram outlines the general workflow for preparing the **Yadanzioside C** stock solution and its application in cell-based assays.



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Caption: Workflow for **Yadanzioside C** stock solution preparation and use.

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## References

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